

# Ethyl 4-bromobutyrate safety, handling, and storage precautions

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## Compound of Interest

Compound Name: Ethyl 4-bromobutyrate

Cat. No.: B046930

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An In-Depth Technical Guide to the Safe Handling, and Storage of **Ethyl 4-bromobutyrate**  
For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and storage information for **Ethyl 4-bromobutyrate** (CAS No. 2969-81-5), a key reagent in various synthetic applications. Adherence to these protocols is critical to ensure personnel safety and maintain experimental integrity.

## Hazard Identification and Classification

**Ethyl 4-bromobutyrate** is classified as a hazardous substance. It is a combustible liquid that can cause significant irritation upon contact.<sup>[1][2][3]</sup>

GHS Classification:

- Flammable Liquids: Category 4<sup>[2][3]</sup>
- Skin Corrosion/Irritation: Category 2<sup>[1][4][5][6]</sup>
- Serious Eye Damage/Eye Irritation: Category 2A<sup>[1][5][6]</sup>
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)<sup>[4][6][7]</sup>

Signal Word: Warning<sup>[1][4][5][6]</sup>

## Hazard Statements:

- H227: Combustible liquid.[\[2\]](#)[\[8\]](#)[\[9\]](#)
- H315: Causes skin irritation.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- H335: May cause respiratory irritation.[\[4\]](#)[\[6\]](#)

## Quantitative Safety Data

A summary of key quantitative safety and physical property data is presented below for quick reference.

| Property          | Value   | Source(s)  |
|-------------------|---|--|
| CAS Number        | 2969-81-5                                       | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[10]</a> |
| Molecular Formula | C <sub>6</sub> H <sub>11</sub> BrO <sub>2</sub> | <a href="#">[1]</a> <a href="#">[6]</a>                      |
| Molecular Weight  | 195.06 g/mol                                    | <a href="#">[1]</a> <a href="#">[6]</a>                      |
| Appearance        | Colorless to slightly pale yellow liquid        | <a href="#">[1]</a>  |
| Flash Point       | 91 °C (195.8 °F) - closed cup                   | <a href="#">[7]</a>  |
| Purity            | >97.0% (GC)                                     | <a href="#">[1]</a>  |

## Safe Handling Protocols

Proper handling is paramount to minimize exposure risks. The following protocols are mandatory when working with **Ethyl 4-bromobutyrate**.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.  
[\[1\]](#)[\[5\]](#)

- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.<sup>[5]</sup><sup>[10]</sup>
- Use explosion-proof electrical, ventilating, and lighting equipment to mitigate ignition risks.<sup>[1]</sup><sup>[5]</sup>

## Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required:

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles. A face shield is recommended when handling larger quantities.<sup>[1]</sup><sup>[10]</sup>
- **Hand Protection:** Chemical-resistant gloves (e.g., neoprene) are mandatory.<sup>[1]</sup>
- **Skin and Body Protection:** A lab coat or other protective clothing should be worn.<sup>[1]</sup><sup>[3]</sup> For tasks with a higher risk of splashing, an apron and protective boots are advised.<sup>[1]</sup>
- **Respiratory Protection:** If working outside of a fume hood or if vapors are generated, a vapor respirator is required.<sup>[1]</sup><sup>[5]</sup>

## General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.<sup>[1]</sup><sup>[4]</sup><sup>[5]</sup>
- Do not breathe vapors or mist.<sup>[4]</sup><sup>[10]</sup>
- Wash hands and any exposed skin thoroughly with mild soap and water after handling and before eating, drinking, or smoking.<sup>[1]</sup><sup>[4]</sup><sup>[10]</sup>
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.<sup>[1]</sup><sup>[2]</sup><sup>[5]</sup>
- Take precautionary measures against static discharge.<sup>[1]</sup><sup>[5]</sup>

## Storage Requirements

Proper storage is essential to maintain the chemical's stability and prevent hazardous situations.

- Store in a cool, dark, and well-ventilated place.[\[1\]](#)[\[5\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[10\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[10\]](#)
- The product is best stored in dark bottles at 0°C.[\[11\]](#)

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

| Exposure Route | First Aid Protocol  |
|----------------|---|
| Inhalation     | Remove the individual to fresh air and keep them in a position comfortable for breathing. If respiratory symptoms occur, seek medical attention. <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[10]</a>   |
| Skin Contact   | Immediately wash the affected area with plenty of soap and water. <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[10]</a> If skin irritation occurs, seek medical advice. <a href="#">[1]</a> <a href="#">[4]</a><br>Contaminated clothing should be removed and washed before reuse. <a href="#">[1]</a>  |
| Eye Contact    | Rinse cautiously with water for several minutes. <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[10]</a> If contact lenses are present, remove them if it is easy to do so and continue rinsing. <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[10]</a> If eye irritation persists, seek medical attention. <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[10]</a> |
| Ingestion      | Rinse the mouth with water. Do NOT induce vomiting. Seek medical advice if you feel unwell. <a href="#">[2]</a> <a href="#">[4]</a>   |

## Accidental Release and Spill Cleanup

A systematic approach is necessary for cleaning up spills to prevent exposure and environmental contamination.

## Experimental Protocol for Spill Cleanup

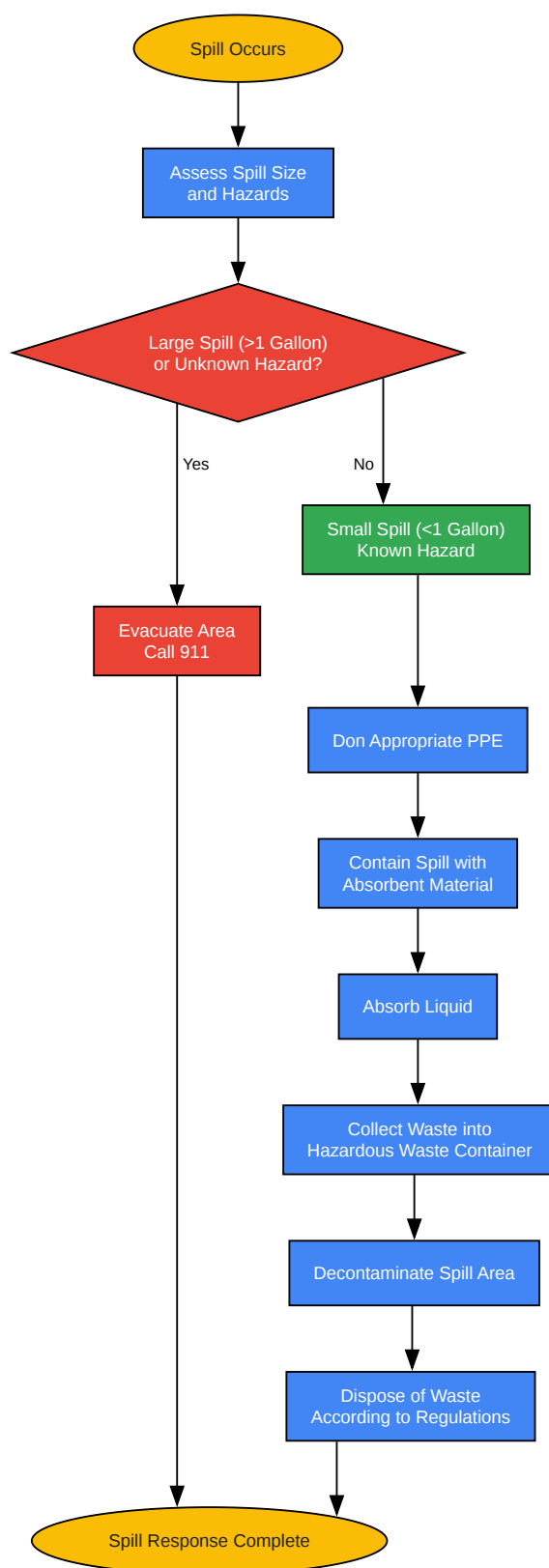
- **Evacuate and Secure the Area:** Immediately evacuate non-essential personnel from the spill area. Turn off all sources of ignition.[\[12\]](#)
- **Don Personal Protective Equipment (PPE):** Before beginning cleanup, don the appropriate PPE as outlined in section 3.2, including a respirator if necessary.
- **Contain the Spill:** For small spills, use absorbent pads to cover and surround the affected area.[\[12\]](#) For larger spills, create a barrier with an absorbent dam to prevent spreading.[\[13\]](#)
- **Absorb the Material:** Distribute an inert absorbent material, such as dry sand or vermiculite, over the spill, working from the outside in.[\[1\]](#)[\[12\]](#)
- **Neutralize (for Bromine-containing compounds):** Once the liquid is absorbed, neutralize any remaining residue with a 10-25% sodium thiosulfate solution.[\[12\]](#)
- **Collect the Waste:** Using a brush and scoop, carefully place the absorbed material and any contaminated items (e.g., pads, gloves) into a designated hazardous waste container.[\[12\]](#)
- **Decontaminate the Area:** Wipe down the spill area with a wet paper towel.[\[14\]](#)
- **Dispose of Waste:** Seal the hazardous waste container, label it appropriately, and arrange for disposal according to local, regional, and national regulations.[\[1\]](#)[\[12\]](#)

## Firefighting Measures

- **Suitable Extinguishing Media:** Use dry chemical powder, alcohol-resistant foam, or carbon dioxide.[\[1\]](#)[\[4\]](#)
- **Unsuitable Extinguishing Media:** Do not use a heavy water stream.[\[1\]](#)[\[4\]](#)
- **Specific Hazards:** Decomposition upon combustion may produce poisonous fumes, including carbon oxides and halogenated compounds.[\[1\]](#)
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus and full protective gear.[\[1\]](#)[\[4\]](#)

## Logical Workflow for Spill Response

The following diagram illustrates the decision-making process and workflow for responding to a spill of **Ethyl 4-bromobutyrate**.



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Caption: Workflow for **Ethyl 4-bromobutyrate** Spill Response.

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## References

- 1. spectrumchemical.com [spectrumchemical.com]
- 2. simmons.chemoventory.com [simmons.chemoventory.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. lobachemie.com [lobachemie.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. merckmillipore.com [merckmillipore.com]
- 7. 4-ブロモ酪酸エチル 95% | Sigma-Aldrich [sigmaaldrich.com]
- 8. Ethyl 4-Bromobutyrate | 2969-81-5 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 9. Ethyl 4-Bromobutyrate | 2969-81-5 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 10. fishersci.com [fishersci.com]
- 11. Organic Syntheses Procedure [orgsyn.org]
- 12. Cleaning up a spill | Compliance and Risk Management [kent.edu]
- 13. tnstate.edu [tnstate.edu]
- 14. ehs.utk.edu [ehs.utk.edu]
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